

A Comparative Guide to Source Traceability and Certification Standards in Pharmaceutical Development

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Compound of Interest

Compound Name: *Isotrak*

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For researchers, scientists, and drug development professionals, ensuring the integrity and traceability of products and measurements is paramount. The term "source traceability" can be interpreted in two critical ways within this field: the metrological traceability of measurements to established standards and the traceability of the physical product throughout the supply chain. This guide provides a comprehensive comparison of solutions and standards for both aspects, with a focus on Isotrak for metrological traceability and leading alternatives for supply chain traceability.

Metrological Traceability: Ensuring Measurement Accuracy with Isotrak and Alternatives

In many areas of pharmaceutical research and development, particularly in nuclear medicine and radiopharmaceutical development, the accurate measurement of radioactivity is crucial. Metrological traceability ensures that a measurement result can be related to a reference through a documented, unbroken chain of calibrations, each contributing to the measurement uncertainty.

Isotrak, a product line from Eckert & Ziegler, provides high-quality radioactive reference sources and solutions for the calibration of radiation measurement instruments.^[1] The traceability of Isotrak's products is a key feature, with calibration services and sources

traceable to national and international standards, such as those held by the National Institute of Standards and Technology (NIST).[\[1\]](#)[\[2\]](#)

Key Experiments and Protocols in Metrological Traceability

The fundamental "experiment" in establishing metrological traceability is the calibration of an instrument against a reference standard. The general protocol involves:

- Selection of a certified reference material (CRM): A CRM with a known activity or emission rate, traceable to a national or international standard, is chosen.
- Measurement of the CRM: The instrument being calibrated is used to measure the CRM under controlled conditions.
- Calculation of a calibration factor: The instrument's response is compared to the certified value of the CRM to determine a calibration factor or curve.
- Uncertainty analysis: The uncertainty of the calibration is calculated, taking into account the uncertainty of the CRM and the measurement process.
- Documentation: The entire process, including the identification of the CRM, the measurement results, the calculated calibration factor, and the uncertainty, is thoroughly documented in a calibration certificate.

Certification Standards for Metrological Traceability

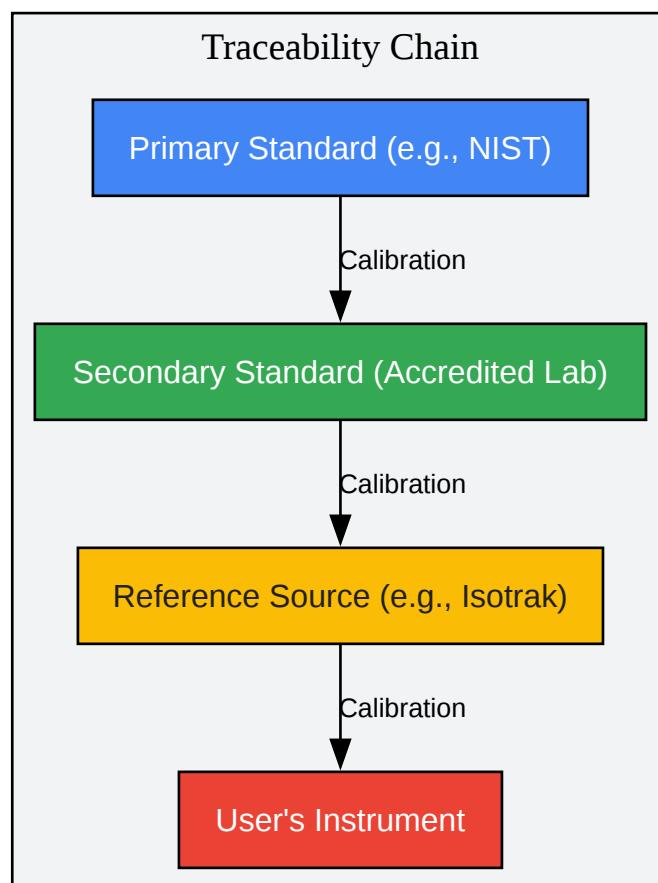
The reliability of calibration sources and services is underpinned by adherence to stringent international standards. Eckert & Ziegler's laboratories, which produce the Isotrac line, hold several key certifications:

- ISO 9001:2015 (Quality Management Systems): This standard demonstrates an organization's ability to consistently provide products and services that meet customer and regulatory requirements.[\[2\]](#)[\[3\]](#)
- ISO/IEC 17025:2017/2018 (General requirements for the competence of testing and calibration laboratories): This is a critical standard for calibration laboratories, indicating

technical competence and the ability to produce precise and accurate test and calibration data.[2][4]

- ISO/IEC 17043:2023 (Conformity assessment — General requirements for proficiency testing): This standard is relevant for organizations that provide proficiency testing schemes, which are used to assess the performance of laboratories.[2]

The following diagram illustrates the concept of metrological traceability, showing the hierarchical chain of calibrations from a user's instrument to a primary standard.



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Metrological Traceability Pathway

Comparison of Metrological Traceability Providers

While Isotrak is a prominent provider, other organizations also offer radioactive standards and calibration services. The key comparison points are the scope of accreditation, the range of

available radionuclides, and the stated uncertainties of the certified reference materials.

Feature	Isotrap (Eckert & Ziegler)	Other Accredited Laboratories
Traceability	NIST, PTB, NPL, and other national laboratories ^[5]	Traceable to national and international standards
Key Certifications	ISO 9001, ISO/IEC 17025, ISO/IEC 17043 ^[2]	Typically ISO/IEC 17025 for calibration services
Product Range	Wide range of alpha, beta, and gamma sources, standardized solutions, and custom geometries ^{[1][6]}	Varies by provider, may specialize in certain types of sources or radionuclides
Uncertainty	Stated on the certificate of calibration, typically with a coverage factor of $k=2$ (95% confidence) ^{[5][7]}	Stated on the calibration certificate, with the level of confidence specified

Supply Chain Traceability: Securing the Pharmaceutical Supply Chain

For drug development professionals, ensuring that the final product reaches the patient safely and without being compromised is a critical concern. Supply chain traceability, often referred to as "track and trace," involves monitoring a product's journey from manufacturing to the patient.^[8] This is essential for combating counterfeit drugs, managing recalls, and complying with regulations such as the U.S. Drug Supply Chain Security Act (DSCSA) and the EU Falsified Medicines Directive (FMD).^{[8][9]}

Key Technologies and Protocols in Supply Chain Traceability

The foundation of modern pharmaceutical track and trace systems is serialization, where each saleable unit of a drug is assigned a unique serial number.^{[8][10]} This enables the tracking of individual products throughout the supply chain. The general workflow is as follows:

- **Serialization:** A unique identifier is applied to each product package, typically in the form of a 2D data matrix code.
- **Aggregation:** The relationship between serialized packages and their shipping containers (e.g., cases, pallets) is recorded.
- **Data Exchange:** As the product moves through the supply chain, the traceability data is electronically shared between manufacturers, distributors, and dispensers.
- **Verification:** At various points in the supply chain, the product's unique identifier can be scanned and verified against the manufacturer's data to ensure authenticity.

The following diagram illustrates a typical pharmaceutical track and trace workflow.



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Pharmaceutical Track and Trace Workflow

Comparison of Leading Track and Trace Solution Providers

Several companies specialize in providing comprehensive track and trace solutions for the pharmaceutical industry. The choice of a provider often depends on factors such as the scale of operations, existing IT infrastructure, and specific regulatory requirements.

Feature	TraceLink	Antares Vision		
		Group (including rfxcel)	OPTEL Group	Systech
Core Strength	Cloud-based network platform for interoperability[1][12]	Serialization, aggregation, and regulatory compliance solutions[13]	End-to-end supply chain visibility and sustainability	Digital product authentication using e-fingerprinting technology[13]
Key Offerings	Track and Trace for Pharmaceutical Manufacturers, network for partner collaboration[12]	ATS4 software suite, cloud-based Track & Trace Hub[13]	IntelliTrack™ platform	UniSecure® and Sentinel® platforms[13]
Regulatory Compliance	DSCSA, FMD, and other global mandates[11]	DSCSA, EU FMD, ANVISA[13]	Global serialization regulations[11]	Adherence to global track and trace regulations
Noteworthy Feature	"Integrate Once, Interoperate with Everyone" network approach[12]	AI-powered insights to minimize counterfeits[13]	Focus on sustainability and ESG compliance[13]	Non-clonable identification without relying on added labels or barcodes[13]

Conclusion

For professionals in pharmaceutical research and development, a comprehensive understanding of both metrological and supply chain traceability is essential. While Isotrax and similar products ensure the accuracy and reliability of critical measurements through a robust framework of calibration and certification, solutions from companies like TraceLink, Antares Vision, OPTEL Group, and Systech provide the necessary tools to secure the supply chain and protect patients from counterfeit drugs. The selection of specific solutions will depend on the

unique needs of the laboratory or organization, but a commitment to internationally recognized standards is a common thread that ensures quality and integrity across the board.

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